

# Zirconium(IV) tert-butoxide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Zirconium(IV) tert-butoxide

Cat. No.: B1593022

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CAS Number: 2081-12-1

Synonyms: Tetra-tert-butoxyzirconium, ZTB, Zirconium tert-butanolate, Tetra-tert-butyl zirconate.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This technical guide provides an in-depth overview of **Zirconium(IV) tert-butoxide**, a versatile organometallic compound with significant applications in materials science and catalysis. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its properties, synthesis, applications, and relevant experimental protocols.

## Chemical and Physical Properties

**Zirconium(IV) tert-butoxide** is a moisture-sensitive, combustible liquid.[\[1\]](#)[\[5\]](#)[\[6\]](#) It is a high-purity precursor essential for various deposition techniques and catalytic processes.[\[1\]](#) Its physical and chemical properties are summarized in the tables below.

## General Properties

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>36</sub> O <sub>4</sub> Zr
Molecular Weight	383.68 g/mol [1][2][3]
Appearance	Clear to slightly yellow liquid[7][8]
Purity	Available in various grades, including ≥97% and 99.999% trace metals basis[1][3]

## Physical Properties

Property	Value
Boiling Point	81 °C at 3 mmHg[1][2]
Melting Point	3 °C[7]
Density	0.985 g/mL at 25 °C[1][2]
Refractive Index	n <sub>20/D</sub> 1.424[1][2]
Flash Point	84 °C (183.2 °F) - closed cup[2]

## Chemical Identifiers

Identifier	Value
InChI	1S/4C4H9O.Zr/c41-4(2,3)5;/h41-3H3;/q4*-1;+4[1]
InChI Key	BGGIUGXMWNKMCP-UHFFFAOYSA-N[1]
SMILES	CC(C)(C)O--INVALID-LINK--(OC(C)(C)C)OC(C)(C)C[1]

## Safety and Handling

**Zirconium(IV) tert-butoxide** is classified as a hazardous substance.[5] It is a combustible liquid and can cause skin and serious eye irritation.[6] Inhalation may lead to respiratory

irritation, drowsiness, and dizziness.[5][6] Ingestion may be harmful, potentially causing lung damage if swallowed.[5]

Handling Precautions:

- Handle under an inert atmosphere due to its high moisture sensitivity.[1][9]
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[6][9]
- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[6][9]
- Avoid contact with water, moisture, and oxidizing agents.[6]

## Applications

**Zirconium(IV) tert-butoxide** is a key precursor in several advanced technological applications, primarily due to its ability to decompose cleanly to form zirconium oxide.

### Thin Film Deposition

It is widely used as a precursor in Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) to produce high-purity zirconium oxide ( $\text{ZrO}_2$ ) thin films.[2][8] These films are critical components in:

- Microelectronics: As high-k dielectric materials in semiconductors.[1]
- Optical Coatings: For applications requiring precise refractive index and durability.[1]
- Protective Layers: To enhance the corrosion and wear resistance of materials.[8]

### Catalysis

**Zirconium(IV) tert-butoxide** serves as a catalyst in various organic reactions. One notable application is in the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively, using a hydroperoxide as the oxidant.[10] It is also utilized in aldol reactions.[11]

## Nanomaterial Synthesis

This compound is a precursor for the synthesis of porous zirconia and zirconia nanoparticles through sol-gel processes.<sup>[1]</sup> These nanomaterials have emerging applications in:

- Catalyst Supports: Providing a high surface area for catalytic reactions.<sup>[1]</sup>
- Advanced Ceramics: For manufacturing high-performance ceramic components.<sup>[1]</sup>

## Role in Drug Development

While **Zirconium(IV) tert-butoxide** itself is not used directly in therapeutics, it is a crucial precursor for synthesizing zirconia ( $\text{ZrO}_2$ ) nanoparticles. These nanoparticles are being extensively researched for their potential in drug delivery systems due to their high surface area, biocompatibility, and stability.<sup>[1][5]</sup> Mesoporous zirconia nanoparticles have shown promise as carriers for a variety of active pharmaceutical ingredients (APIs).<sup>[5]</sup>

## Experimental Protocols

### Synthesis of Zirconium(IV) tert-butoxide

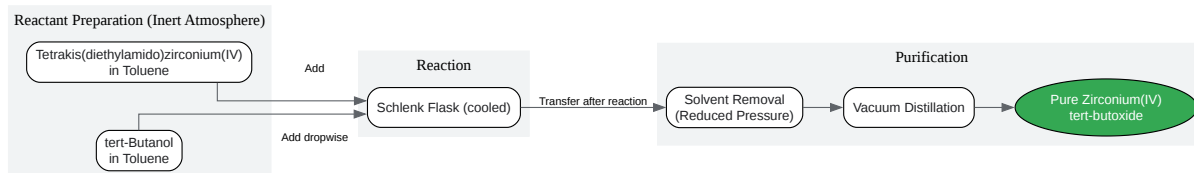
This protocol is adapted from a modernized procedure for the synthesis of zirconium alkoxides.<sup>[12]</sup>

Materials:

- Tetrakis(diethylamido)zirconium(IV)
- tert-Butanol
- Toluene (anhydrous)
- Schlenk flasks
- Cannula
- Ice bath
- Vacuum distillation setup

## Procedure:

- In a nitrogen-filled glovebox, load a 100 mL Schlenk flask with tetrakis(diethylamido)zirconium(IV) (10 mmol) and 40 mL of toluene.
- In a separate 25 mL Schlenk flask, load tert-butanol (80 mmol) and 10 mL of toluene.
- Transfer both flasks to a Schlenk line. Cool the zirconium-containing flask with an ice bath.
- Slowly add the tert-butanol solution to the zirconium suspension dropwise via cannula transfer.
- Remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 1.5 hours.
- Remove the solvent under reduced pressure.
- Purify the product by vacuum distillation. The pure product distills at approximately 45 °C at 50 mTorr.[2]
- Store the final product, a colorless and transparent liquid, in a freezer inside a glovebox.[12]



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Synthesis workflow for **Zirconium(IV) tert-butoxide**.

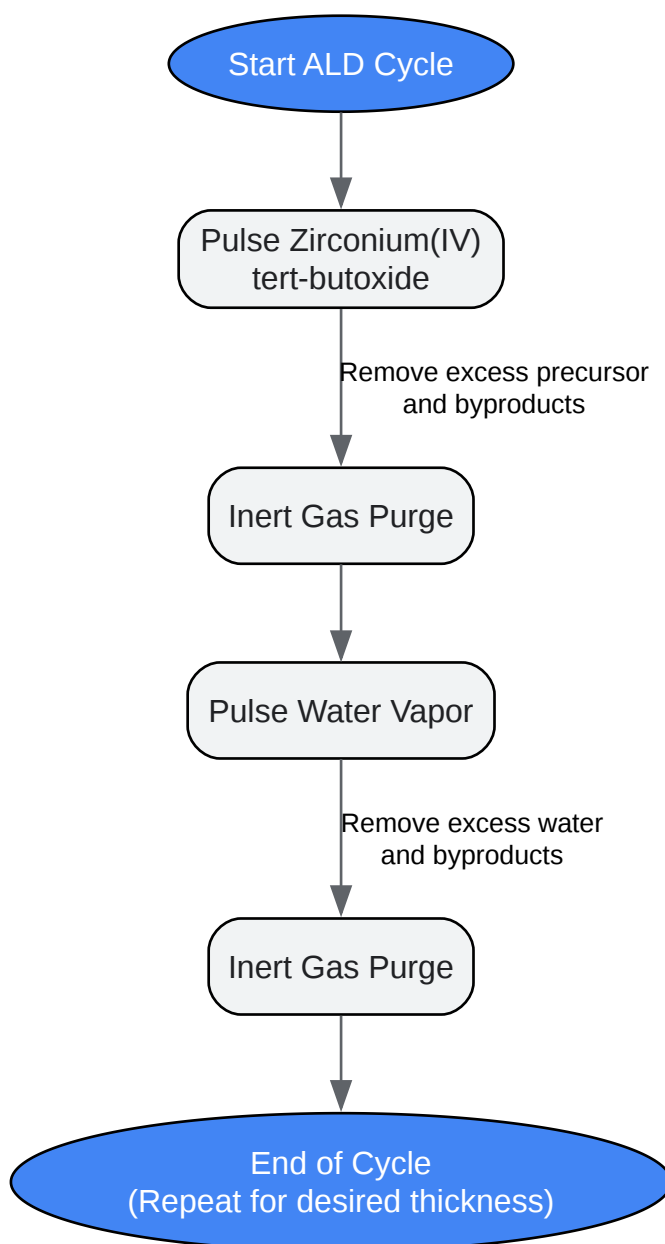
## Atomic Layer Deposition (ALD) of ZrO<sub>2</sub>

The following is a generalized workflow for the ALD of zirconium oxide using **Zirconium(IV) tert-butoxide** and water as precursors.

Cycle Steps:

- Pulse A: Introduce **Zirconium(IV) tert-butoxide** vapor into the reaction chamber. It reacts with the hydroxylated surface.
- Purge A: Purge the chamber with an inert gas (e.g., nitrogen or argon) to remove unreacted precursor and byproducts.
- Pulse B: Introduce water vapor (or another oxygen source) into the chamber. It reacts with the surface-bound zirconium precursor.
- Purge B: Purge the chamber with the inert gas to remove unreacted water and byproducts.

This cycle is repeated to build the film layer by layer.



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Generalized workflow for an ALD cycle of ZrO<sub>2</sub>.

## Catalytic Oxidation of a Secondary Alcohol

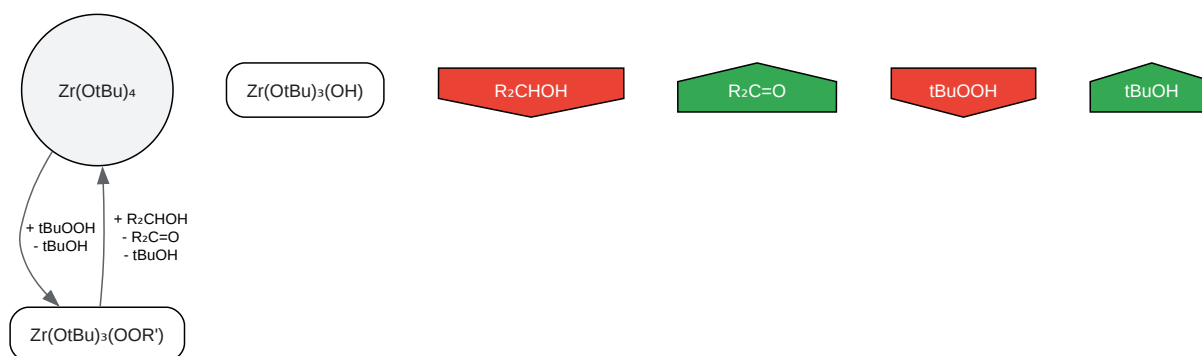
This protocol describes a general procedure for the zirconium-catalyzed oxidation of a secondary alcohol to a ketone.<sup>[10]</sup>

Materials:

- Secondary alcohol
- **Zirconium(IV) tert-butoxide** (catalyst)
- tert-Butyl hydroperoxide (TBHP, oxidant)
- 3 Å Molecular sieves
- Anhydrous solvent (e.g., dichloromethane)

Procedure:

- To a solution of the secondary alcohol in the anhydrous solvent, add 3 Å molecular sieves.
- Add a catalytic amount of **Zirconium(IV) tert-butoxide** to the mixture.
- Add tert-butyl hydroperoxide (TBHP) to the reaction mixture.
- Stir the reaction at the appropriate temperature and monitor the progress by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, quench the reaction and work up to isolate the ketone product.



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Simplified catalytic cycle for alcohol oxidation.

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